

# Essential Safety and Logistical Information for Handling Rosiptor (AQX-1125)

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Disclaimer: **Rosiptor** (also known as AQX-1125) is an investigational drug candidate for which a specific Safety Data Sheet (SDS) is not publicly available. The following guidance is based on general best practices for handling potent, biologically active small molecules in a research setting and should be supplemented by a thorough risk assessment conducted by the user's institution.

**Rosiptor** is a selective activator of the SH2 domain-containing inositol 5'-phosphatase 1 (SHIP1), a key regulator in the PI3K signaling pathway. As a potent modulator of a critical cellular pathway, **Rosiptor** should be handled with care to avoid potential biological effects from accidental exposure. Development of **Rosiptor** was halted after Phase 3 clinical trials for interstitial cystitis/bladder pain syndrome did not meet their primary endpoint.[1][2]

## **Risk Assessment and Hierarchy of Controls**

Given the lack of specific toxicity data, a conservative approach is warranted. **Rosiptor** should be treated as a potentially hazardous compound. The hierarchy of controls should be applied to minimize exposure:

- Engineering Controls: The primary method for controlling exposure should be the use of certified engineering controls.
- Administrative Controls: These are procedural controls to further reduce the risk of exposure.



 Personal Protective Equipment (PPE): PPE is the last line of defense and must be used in conjunction with engineering and administrative controls.

#### **Engineering Controls:**

- Chemical Fume Hood: All manipulations of solid **Rosiptor** (e.g., weighing, preparing stock solutions) that could generate dust should be performed in a certified chemical fume hood.
- Biological Safety Cabinet (BSC): For cell-based assays involving Rosiptor, a Class II BSC may be appropriate to protect both the user and the cell culture from contamination.

#### Administrative Controls:

- Designated Work Area: Establish a designated area for handling **Rosiptor**.
- Standard Operating Procedures (SOPs): Develop and follow SOPs for the safe handling and disposal of Rosiptor.
- Training: Ensure all personnel handling **Rosiptor** are trained on its potential hazards and the required safety procedures.
- Restricted Access: Limit access to areas where **Rosiptor** is handled and stored.

## **Personal Protective Equipment (PPE)**

The following table summarizes the recommended PPE for various laboratory operations involving **Rosiptor**.



Operation	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Receiving and Unpacking	Safety glasses with side shields	Single pair of nitrile gloves	Laboratory coat	Not generally required
Weighing of Solid Compound	Safety goggles	Double-gloving with nitrile gloves	Disposable gown over laboratory coat	N95 respirator recommended
Preparation of Stock Solutions	Safety goggles and face shield	Double-gloving with nitrile gloves	Disposable gown over laboratory coat	Not required if performed in a fume hood
Cell Culture and In Vitro Assays	Safety glasses with side shields	Single pair of nitrile gloves	Laboratory coat	Not required if performed in a BSC
Spill Cleanup	Safety goggles and face shield	Double-gloving with nitrile gloves	Disposable gown or coveralls	N95 respirator or higher
Waste Disposal	Safety glasses with side shields	Single pair of nitrile gloves	Laboratory coat	Not generally required

## Experimental Protocol: Preparation of a Rosiptor Stock Solution

This protocol outlines the steps for safely preparing a stock solution from powdered **Rosiptor**.

#### Preparation:

- Don the appropriate PPE as outlined in the table above (safety goggles, double nitrile gloves, disposable gown over a lab coat).
- Set up a designated workspace within a certified chemical fume hood.
- Assemble all necessary equipment (e.g., analytical balance, weigh paper, spatula, vials, solvent, vortex mixer).



#### Weighing:

- Carefully weigh the desired amount of Rosiptor powder onto weigh paper using a tared analytical balance inside the fume hood.
- Avoid generating dust. Use gentle movements with the spatula.

#### Solubilization:

- Carefully transfer the weighed powder into an appropriate vial.
- Add the desired volume of solvent to the vial.
- Securely cap the vial.
- Mix the solution by vortexing until the solid is completely dissolved.
- Labeling and Storage:
  - Clearly label the vial with the compound name, concentration, solvent, date, and your initials.
  - Store the stock solution under the recommended conditions.
- Decontamination and Cleanup:
  - Wipe down the work surface inside the fume hood with an appropriate cleaning agent.
  - Dispose of all contaminated materials (weigh paper, gloves, disposable gown) in the designated hazardous waste container.
  - Remove PPE and wash hands thoroughly.

## **Disposal Plan**

All **Rosiptor** waste must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.[3][4][5]

Solid Waste:



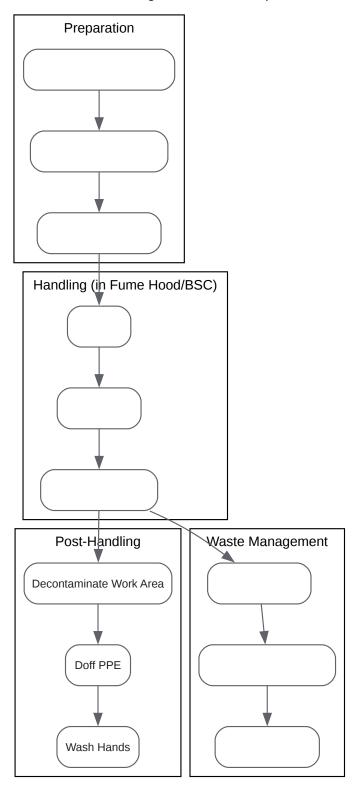
- Contaminated consumables (e.g., gloves, weigh paper, pipette tips, disposable gowns)
  should be collected in a clearly labeled, sealed hazardous waste bag or container.
- Unused or expired solid Rosiptor should be disposed of in its original container or a securely sealed vial, placed within the solid hazardous waste container.
- Liquid Waste:
  - Aqueous solutions containing Rosiptor should be collected in a designated, labeled hazardous liquid waste container.
  - Avoid mixing with incompatible waste streams.
- · Sharps Waste:
  - Needles, syringes, or other sharps contaminated with Rosiptor should be disposed of in a designated sharps container for hazardous chemical waste.

## **Visualizations**

The following diagrams illustrate the workflow for safely handling **Rosiptor** and the decision-making process for PPE selection.



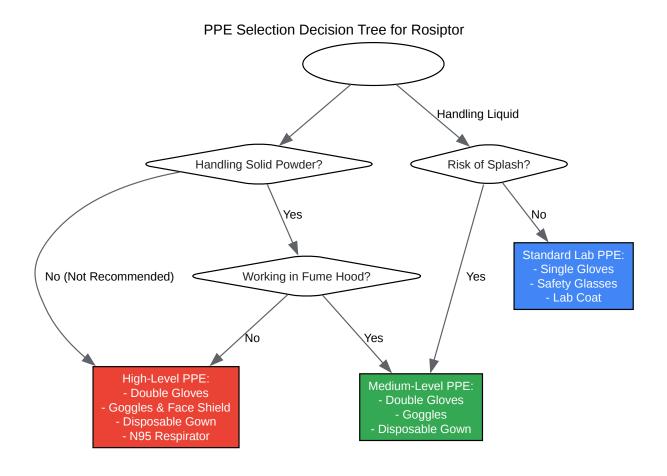
#### Safe Handling Workflow for Rosiptor



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Caption: Workflow for the safe handling of Rosiptor.





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Caption: Decision tree for selecting appropriate PPE.

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